

OTS514 hydrochloride solubility and stability in DMSO

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Compound of Interest

Compound Name: OTS514 hydrochloride

Cat. No.: B2660348 Get Quote

Application Notes: OTS514 Hydrochloride in DMSO

For Researchers, Scientists, and Drug Development Professionals

Product Overview

OTS514 hydrochloride is a potent and selective inhibitor of T-LAK cell-originated protein kinase (TOPK), also known as PDZ-binding kinase (PBK), with an IC50 of 2.6 nM in cell-free assays[1][2][3]. As a serine-threonine kinase highly expressed in various tumors but low in normal tissues, TOPK is a promising molecular target for anticancer therapeutics[4][5]. OTS514 has demonstrated significant growth-suppressive effects in numerous cancer cell lines, including small cell lung cancer, kidney cancer, and ovarian cancer, by inducing cell cycle arrest and apoptosis[2][6][7]. Its mechanism involves the suppression of downstream signaling pathways, including those mediated by FOXM1, AKT, p38 MAPK, and NF-κB[4][6].

These application notes provide detailed information on the solubility and stability of **OTS514 hydrochloride** in Dimethyl Sulfoxide (DMSO), offering protocols for solution preparation and assessment to ensure data integrity and reproducibility in research settings.

Data Presentation: Solubility and Stability

Quantitative data from various suppliers regarding the solubility and stability of **OTS514 hydrochloride** in DMSO are summarized below. Researchers should note that solubility can



be affected by factors such as the purity of the compound, the use of fresh versus moisture-absorbed DMSO, and sonication[2][6].

Table 1: Solubility of OTS514 Hydrochloride in DMSO

Solubility (mg/mL)	Molar Concentration (mM)	ncentration (mM) Source / Notes	
90 mg/mL	246.94 mM	TargetMol. Sonication is recommended[6].	
80 mg/mL	199.54 mM	Selleck Chemicals. Recommends using fresh DMSO as moisture can reduce solubility[2].	
~30 mg/mL	~82.3 mM	Cayman Chemical. Refers to the free base form of OTS514[8].	
10 mM	4.01 mg/mL	MOLNOVA[1].	

Molecular Weight of OTS514 Hydrochloride: 400.92 g/mol [1][2].

Table 2: Storage and Stability of OTS514 Hydrochloride

Form	Storage Temperature	Duration	Source / Notes
Powder	-20°C	3 years	TargetMol, Selleck Chemicals[2][6].
In DMSO	-80°C	1 year	TargetMol, Selleck Chemicals[2][6].
In DMSO	-80°C	6 months	DC Chemicals[3].
In DMSO	-20°C	1 month	Selleck Chemicals[2].
In DMSO	4°C	2 weeks	DC Chemicals[3].

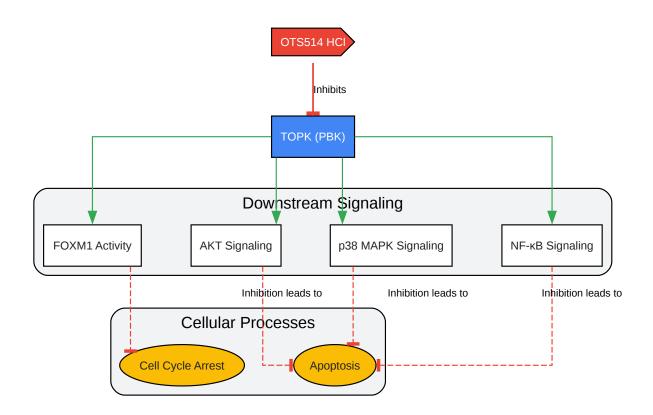
Note: For optimal stability, it is recommended to prepare and use solutions on the same day. If stock solutions are prepared in advance, they should be aliquoted into single-use vials to avoid



repeated freeze-thaw cycles and stored at -80°C[2][3][9].

Signaling Pathway and Experimental Workflow OTS514 Mechanism of Action

OTS514 exerts its anti-cancer effects by inhibiting TOPK, which in turn disrupts multiple downstream pro-survival signaling pathways. This leads to the induction of apoptosis and cell cycle arrest in cancer cells.



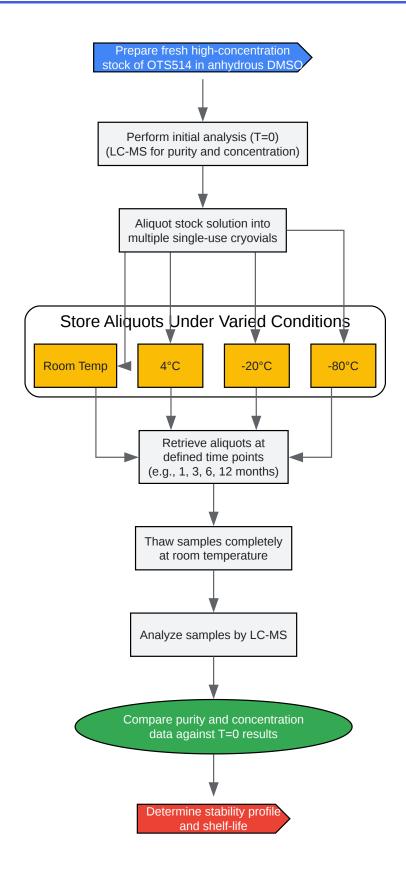
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Caption: OTS514 inhibits TOPK, disrupting downstream pathways to induce apoptosis.

Workflow for Stability Assessment

The following diagram outlines a typical workflow for assessing the long-term stability of an **OTS514 hydrochloride** stock solution in DMSO.





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Caption: Workflow for assessing the stability of OTS514 in DMSO over time.



Experimental Protocols

The following protocols are generalized methods for determining the solubility and stability of a compound like **OTS514 hydrochloride** in DMSO. They should be adapted as needed for specific experimental contexts.

Protocol 1: Kinetic Solubility Assessment in DMSO

This protocol provides a method to determine the kinetic solubility of OTS514 HCl in DMSO using a concentration gradient and visual or analytical assessment.

Materials and Equipment:

- OTS514 Hydrochloride (powder)
- Anhydrous DMSO (high purity)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or glass vials
- Vortex mixer
- · Water bath sonicator
- Centrifuge
- HPLC-UV or LC-MS system for quantification (optional, for higher accuracy)

Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a precise amount of OTS514 HCl powder (e.g., 10 mg).
 - Add a calculated volume of anhydrous DMSO to achieve a high concentration (e.g., 100 mg/mL, which is above the highest reported solubility to ensure a saturated starting point).
 - Vortex the vial vigorously for 2-3 minutes[9].



· Equilibration:

- If the compound is not fully dissolved, sonicate the vial in a room temperature water bath for 10-15 minutes[6][9].
- Place the vial on an orbital shaker or rotator at a constant temperature (e.g., 25°C) for at least 24 hours to ensure the solution reaches equilibrium[10][11]. A visible solid pellet should remain, indicating saturation.
- Separation of Soluble Fraction:
 - Centrifuge the suspension at high speed (e.g., >10,000 x g) for 15 minutes to pellet the
 excess, undissolved solid[10].
 - Carefully collect the supernatant without disturbing the pellet.
 - For enhanced accuracy, filter the supernatant through a 0.22 μm DMSO-compatible syringe filter to remove any micro-particulates[10].

Quantification:

- Method A (Serial Dilution): If an analytical instrument is not available, perform serial dilutions of the clear supernatant with DMSO. Note the concentration at which no precipitation is observed after a set incubation period. This provides an estimated solubility range.
- Method B (HPLC/LC-MS Recommended): Prepare a standard curve of OTS514 HCl in DMSO with known concentrations. Dilute the filtered supernatant to a concentration that falls within the linear range of the standard curve. Analyze the diluted sample by HPLC or LC-MS to determine its precise concentration. Calculate the original solubility in the undiluted supernatant[10].

Protocol 2: Long-Term Stability Assessment in DMSO

This protocol outlines a method to evaluate the degradation of OTS514 HCl in DMSO under various storage conditions over time using LC-MS.

Materials and Equipment:



- OTS514 Hydrochloride (powder)
- Anhydrous DMSO (high purity)
- Sterile, single-use cryovials (polypropylene or glass)[12]
- Vortex mixer and sonicator
- Calibrated storage units (-80°C, -20°C, 4°C, and room temperature)
- LC-MS system with a validated analytical method

Procedure:

- Stock Solution Preparation:
 - Prepare a stock solution of OTS514 HCl in anhydrous DMSO at a relevant concentration (e.g., 10 mM or 20 mM)[1]. Ensure the compound is fully dissolved, using gentle warming or sonication if necessary[9].
- Initial Analysis (T=0):
 - Immediately after preparation, analyze an aliquot of the stock solution by LC-MS.
 - Record the initial purity (as a percentage of the main peak area) and the precise concentration. This serves as the baseline (T=0) reference[10].
- Aliquoting and Storage:
 - Aliquot the remaining stock solution into multiple, tightly sealed cryovials to prevent evaporation and moisture absorption[9]. Use a sufficient number of vials for all planned time points and storage conditions.
 - Distribute the aliquots across the different storage conditions: -80°C, -20°C, 4°C, and room temperature (protected from light)[10].
- Time-Point Analysis:



- At predetermined time points (e.g., 2 weeks, 1 month, 3 months, 6 months, 1 year),
 retrieve one vial from each storage condition[3][10].
- Allow the vials to equilibrate completely to room temperature before opening to prevent water condensation.
- Analyze each sample using the same LC-MS method established for the T=0 analysis.
- Data Analysis:
 - Calculate the percentage of OTS514 HCl remaining at each time point by comparing the peak area to the T=0 peak area[10].
 - Examine the chromatograms for the appearance of new peaks, which may indicate degradation products. Analyze the mass spectrometry data to identify these potential degradants[10].
 - Plot the percentage of remaining compound versus time for each storage condition to determine the stability profile and establish a recommended shelf-life for the DMSO stock solution.

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